

# Hsd17B13-IN-88: Application Notes and Protocols for Cell-Based Assays

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## Compound of Interest

Compound Name: Hsd17B13-IN-88

Cat. No.: B15138227

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## Introduction

Hydroxysteroid 17-beta dehydrogenase 13 (HSD17B13) is a liver-specific, lipid droplet-associated enzyme that has emerged as a significant therapeutic target for non-alcoholic fatty liver disease (NAFLD) and alcohol-related liver disease.[1][2][3][4] Genetic studies have demonstrated that loss-of-function variants in the HSD17B13 gene are protective against the progression of these chronic liver conditions.[5] **Hsd17B13-IN-88** is a potent inhibitor of HSD17B13 and serves as a valuable tool for studying the enzyme's role in cellular processes and for preclinical drug development. This document provides detailed protocols for the use of **Hsd17B13-IN-88** in cell culture experiments.

## Mechanism of Action

HSD17B13 is a member of the 17-beta-hydroxysteroid dehydrogenase superfamily and exhibits retinol dehydrogenase activity, converting retinol to retinaldehyde. The primary mechanism of action for **Hsd17B13-IN-88** is the direct inhibition of the enzymatic activity of HSD17B13. By binding to the enzyme, the inhibitor blocks the conversion of its substrates, thereby modulating downstream signaling pathways involved in lipid metabolism and potentially reducing lipotoxicity in hepatocytes.

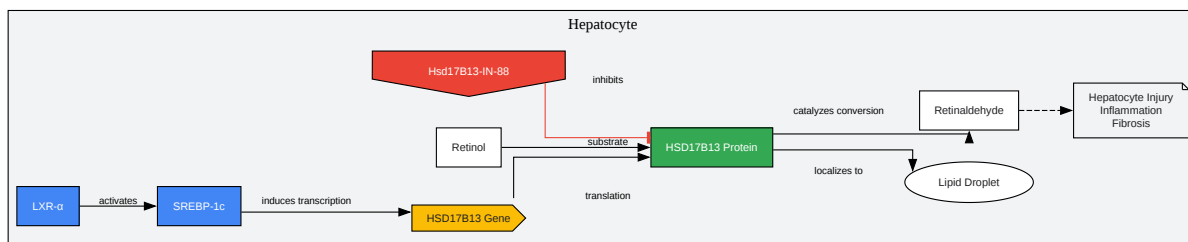
## Quantitative Data

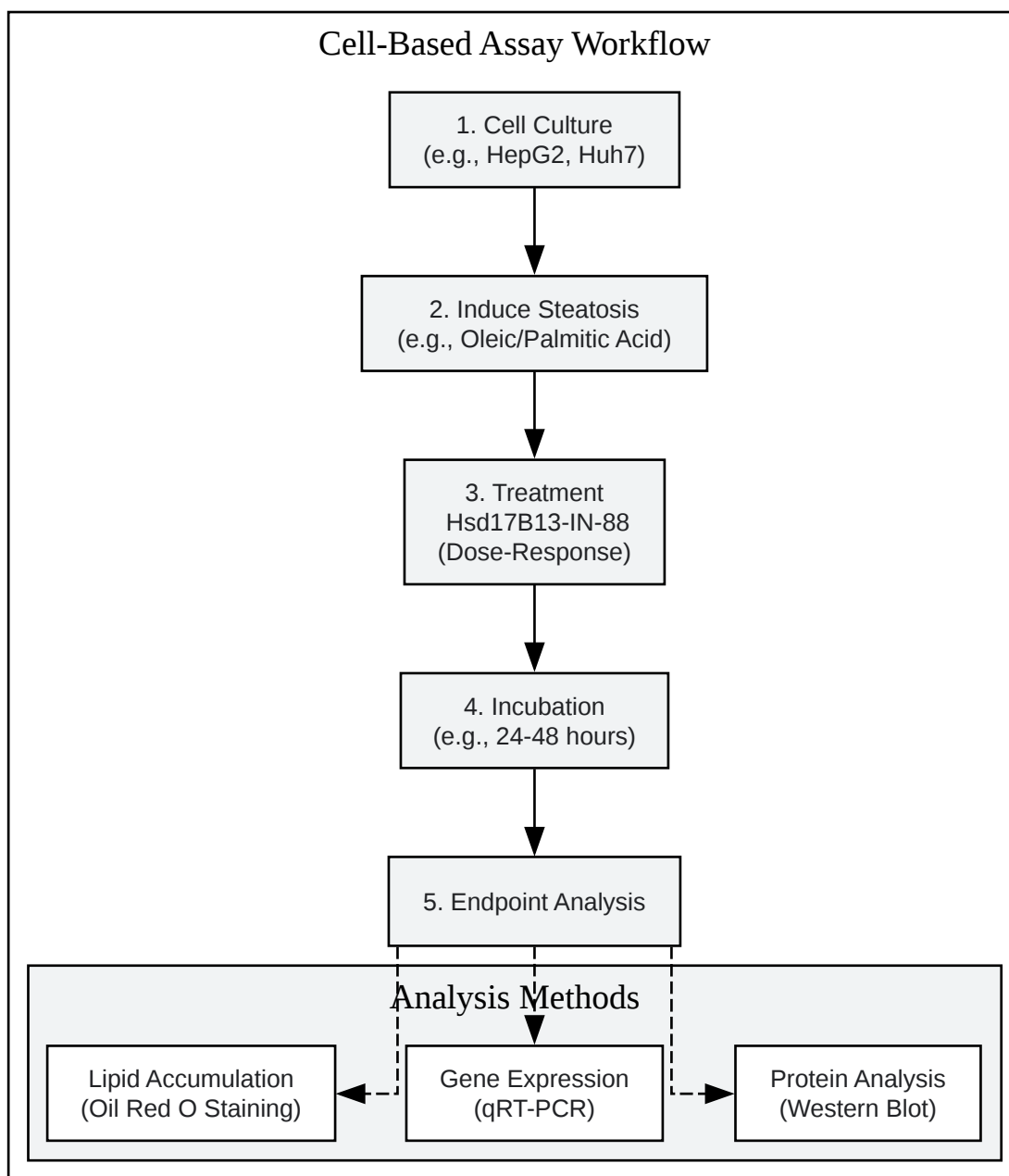
The inhibitory potency of **Hsd17B13-IN-88** and other relevant inhibitors is summarized in the table below. This data is essential for determining the effective concentration range for cell-based assays.

Compound	Target	IC50	Substrate	Reference
Hsd17B13-IN-88	HSD17B13	≤0.1 μM	Estradiol	
Hsd17B13-IN-8	HSD17B13	<0.1 μM	Estradiol	
<1 μM	LTB3			
Hsd17B13-IN-9	HSD17B13	0.01 μM	Not Specified	
Hsd17B13-IN-10	HSD17B13	0.01 μM	Not Specified	
BI-3231	hHSD17B13	1 nM	Not Specified	
mHSD17B13	13 nM	Not Specified		
Hsd17B13-IN-3	HSD17B13	0.38 μM	β-estradiol	
0.45 μM	Leukotriene B4 (LTB4)			
Hsd17B13-IN-17	HSD17B13	< 0.1 μM	Estradiol	
< 1 μM	Leukotriene B3			

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of HSD17B13 and a general workflow for cell-based experiments using **Hsd17B13-IN-88**.





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## References

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